

Application Notes and Protocols for Triisobutyl Phosphate (TIBP) in Concrete Admixtures

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Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **triisobutyl phosphate** (TIBP) as a defoaming agent in concrete admixtures. The information is intended to guide researchers and professionals in the formulation and evaluation of concrete mixtures incorporating TIBP.

Introduction

Triisobutyl phosphate (TIBP) is a strong, polar solvent widely utilized in various industrial applications.[1][2] In the context of concrete admixtures, TIBP primarily functions as a defoaming or air-detraining agent.[1][2] Uncontrolled air entrainment in concrete, often exacerbated by the use of superplasticizers, can lead to a reduction in compressive strength and durability. TIBP is added to counteract this effect by destabilizing foam and controlling the air void system within the fresh concrete matrix.

The primary mechanism of TIBP as a defoamer involves the reduction of the surface tension of the water within the concrete mix.[3] This action disrupts the stability of air bubbles, causing them to coalesce and be expelled from the mixture. Beyond its defoaming capabilities, TIBP can also act as a wetting agent, which may contribute to improved workability of the concrete.

Data Presentation

The following tables summarize the typical properties of TIBP and its effects on concrete properties based on commercially available data and established knowledge. It is important to note that specific quantitative data from peer-reviewed research on the direct impact of varying TIBP concentrations on concrete properties is not readily available in the public domain. The provided dosage recommendations are based on manufacturer guidelines.

Table 1: Typical Physical and Chemical Properties of **Triisobutyl Phosphate**

Property	Value
Chemical Formula	C ₁₂ H ₂₇ O ₄ P
Molecular Weight	266.31 g/mol
Appearance	Colorless, transparent liquid
Density (at 20°C)	0.960 - 0.970 g/mL
Boiling Point	~205 °C
Water Solubility	Slightly soluble

Source: Product data sheets and chemical databases.

Table 2: Recommended Dosage of **Triisobutyl Phosphate** in Concrete Admixtures

Application	Recommended Dosage (% by weight of water-reducing agent)
General Concrete Production	1.0 - 2.5%

Note: The optimal dosage can vary depending on the specific mix design, the type and dosage of superplasticizer used, and the desired air content. It is highly recommended to conduct trial mixes to determine the appropriate dosage for a given application.[\[2\]](#)

Experimental Protocols

The following protocols outline standard laboratory procedures for evaluating the performance of **triisobutyl phosphate** in concrete admixtures. These protocols are based on established

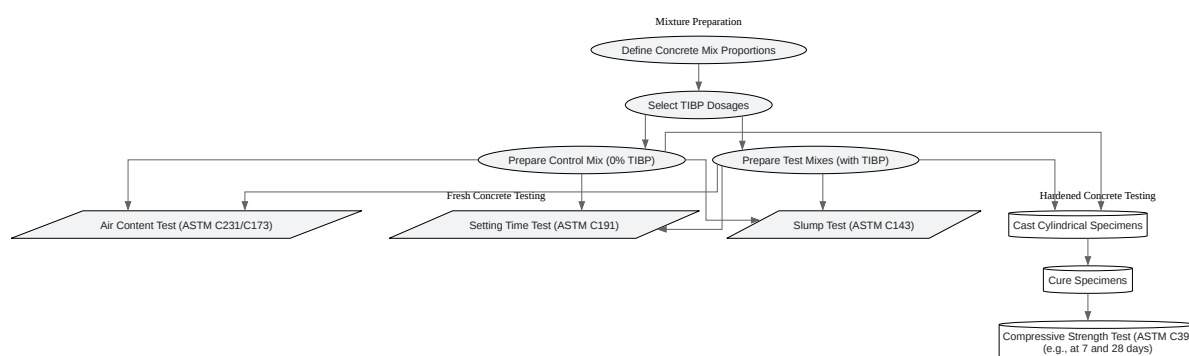
ASTM and AASHTO standards.

Materials and Equipment

- Portland Cement (Type I or II)
- Fine and Coarse Aggregates
- Potable Water
- Superplasticizer (e.g., polycarboxylate-based)
- **Triisobutyl Phosphate (TIBP)**
- Concrete Mixer
- Slump Cone, Tamping Rod, and Base Plate (ASTM C143)
- Air Content Meter (Pressure or Volumetric) (ASTM C231 or C173)
- Vicat Apparatus (ASTM C191)
- Cylindrical Molds (for compressive strength specimens)
- Compression Testing Machine (ASTM C39)

Experimental Workflow

The following diagram illustrates the typical workflow for evaluating the effect of TIBP on concrete properties.



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Workflow for Evaluating TIBP in Concrete.

Detailed Methodologies

3.3.1. Concrete Mixing Procedure

- Begin by adding the coarse and fine aggregates to the concrete mixer.

- Start the mixer and add approximately half of the required water.
- Add the cement to the mixer.
- Add the superplasticizer and the remaining water.
- For the test batches, add the specified dosage of TIBP along with the superplasticizer and water.
- Mix the concrete for 3 minutes, followed by a 3-minute rest period, and then a final 2 minutes of mixing.

3.3.2. Air Content Determination (ASTM C231 - Pressure Method)

- Following the mixing procedure, obtain a representative sample of the fresh concrete.
- Fill the measuring bowl of the pressure air meter in three equal layers, rodding each layer 25 times.
- Tap the sides of the bowl to close any voids.
- Strike off the surface of the concrete to be flush with the top of the bowl.
- Clean the flanges of the bowl and cover assembly.
- Clamp the cover on, ensuring a pressure-tight seal.
- Inject water into the assembled apparatus to fill the space above the concrete.
- Apply the specified pressure to the concrete and record the reading from the pressure gauge. This reading represents the air content of the concrete.

3.3.3. Time of Setting of Concrete (ASTM C191 - Vicat Needle)

- Obtain a sample of mortar by wet-sieving the fresh concrete to remove the coarse aggregate.
- Prepare a paste of standard consistency from the sieved mortar.

- Place the paste in the Vicat mold.
- For the initial setting time, lower the 1-mm needle of the Vicat apparatus until it rests on the surface of the paste.
- Release the needle and allow it to penetrate the paste.
- Record the penetration depth at regular intervals. The initial setting time is the time elapsed between the initial contact of cement and water and the time when the needle penetration is 25 mm or less.
- For the final setting time, replace the needle with the annular attachment. The final setting time is the time at which the needle does not sink visibly into the paste.

3.3.4. Compressive Strength (ASTM C39)

- Cast the fresh concrete into cylindrical molds in three equal layers, rodding each layer 25 times.
- Strike off the top surface of the concrete and finish smoothly.
- Store the specimens in a moist curing room at the specified temperature and humidity for 24 hours.
- Demold the specimens and continue curing in a water bath until the age of testing (e.g., 7 and 28 days).
- At the designated age, remove the specimens from the water bath and cap them to ensure flat and parallel bearing surfaces.
- Place the specimen in the compression testing machine and apply a compressive load at a constant rate until failure.
- The compressive strength is calculated by dividing the maximum load by the cross-sectional area of the specimen.

Signaling Pathways and Logical Relationships

The primary role of TIBP in concrete admixtures is to counteract the air-entraining effects of superplasticizers. The following diagram illustrates this relationship.



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TIBP's role in controlling air entrainment.

Conclusion

Triisobutyl phosphate serves as an effective defoaming agent in concrete admixtures, particularly in systems containing high-range water reducers that are prone to excessive air entrainment. By reducing the surface tension of the mix water, TIBP destabilizes foam and helps to control the air content of the fresh concrete. This action is crucial for achieving the desired compressive strength and durability of the hardened concrete. The provided protocols offer a standardized framework for the systematic evaluation of TIBP's performance in various concrete formulations. It is recommended that laboratory trials be conducted to optimize the dosage of TIBP for specific project requirements.

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